

esmolol weaning failure alternative beta blockers

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Compound Focus: Esmolol

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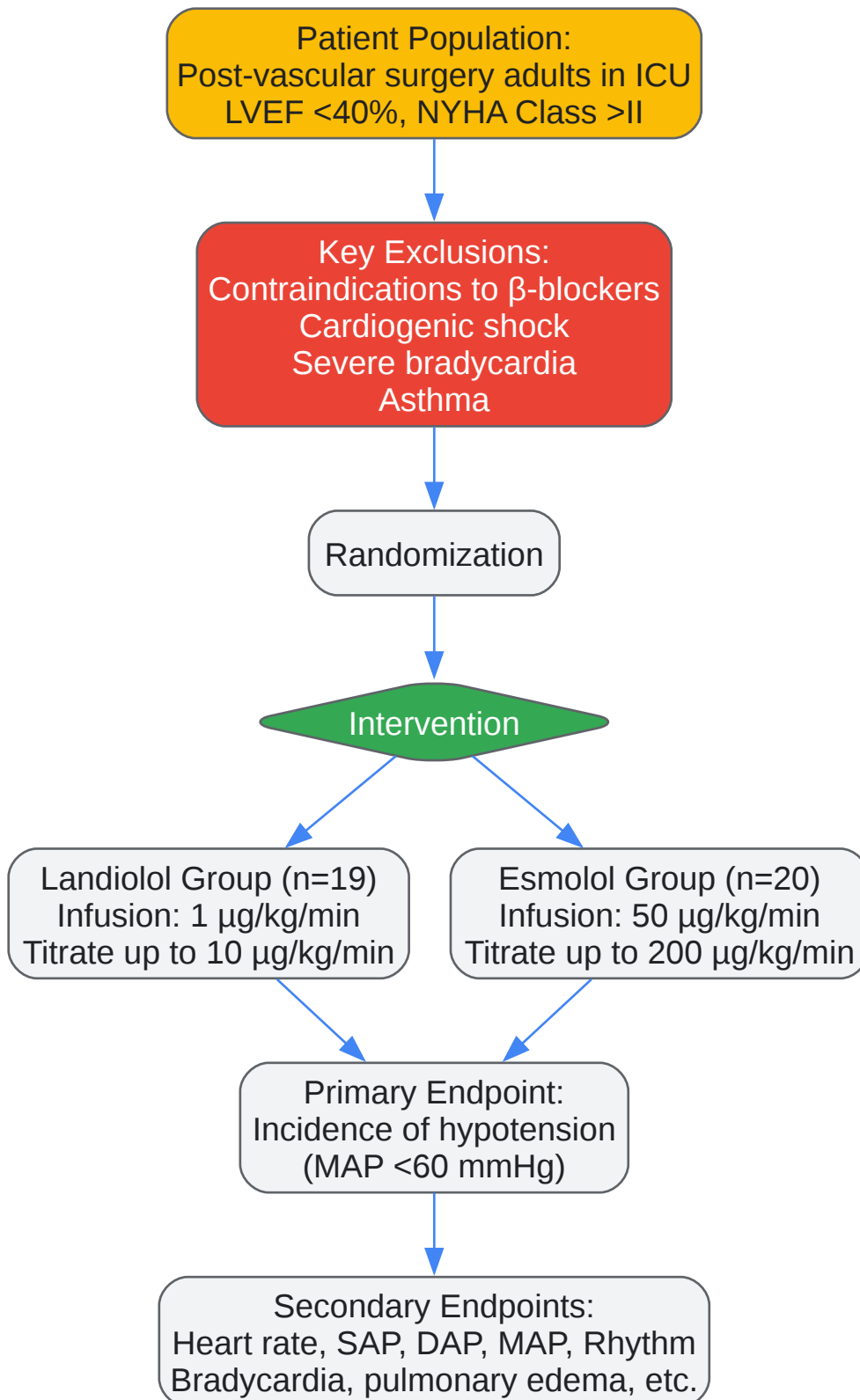
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Landiolol vs. Esmolol at a Glance

Feature	Landiolol	Esmolol
β1-Selectivity	8x greater than esmolol [1] [2] [3]	Baseline level of selectivity [3]
Typical Starting Dose	1 µg/kg/min [1] [2]	50 µg/kg/min [1] [2]
Typical Max Dose	10 µg/kg/min [1] [2]	200 µg/kg/min [1] [2]
Heart Rate Reduction	More rapid and substantial (-40 ± 20 BPM) [1] [2]	Less substantial (-30 ± 16 BPM) [1] [2]
Impact on Blood Pressure	No significant reduction in Mean Arterial Pressure (MAP) [1] [2] [4]	Significant reduction in MAP [1] [2] [4]
Proposed Key Advantage	Potent heart rate control without associated hemodynamic deterioration (hypotension) [1] [2]	-

Experimental Protocol for Comparison

For researchers designing studies on weaning failure, the methodology from the 2025 study provides a robust model. The following diagram outlines the core workflow of this randomized, open-label trial.



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Key Methodological Details:

- **Study Design:** Single-center, prospective, randomized, open-label [1] [2].
- **Population:** The study enrolled 39 postoperative patients with cardiac dysfunction (mean left ventricular ejection fraction of 36.6%) after major vascular surgery [1] [2].
- **Intervention:** Drug infusions began at the start of the respiratory weaning procedure, without a loading dose. Doses were titrated based on hemodynamic response [1] [2].
- **Monitoring:** Hemodynamic parameters (heart rate, systolic, diastolic, and mean arterial pressure) were recorded every minute up to 30 minutes after extubation [1] [2].

Key Considerations for Researchers

- **Mechanism of Action:** Both **esmolol** and landiolol are ultra-short-acting, cardioselective β_1 -adrenoceptor antagonists. Landiolol's higher β_1 -selectivity is believed to be the reason for its more favorable profile regarding blood pressure stability [1] [2] [3].
- **Clinical Context:** This evidence supports the use of landiolol specifically during the weaning and extubation of **ICU patients with pre-existing reduced ejection fraction**, where tachycardia is poorly tolerated but hypotension must be avoided [1] [2].
- **Broader Research Context:** The use of beta-blockers like **esmolol** to facilitate weaning is also being explored in other complex scenarios, such as weaning from veno-arterial extracorporeal membrane oxygenation (VA-ECMO), by modulating neurohumoral activation and improving ventricular-arterial coupling [5].

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